Enantioselective Solid-Phase Extraction and Quantification of (-)-Pyraclofos from Soil Matrices

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Compound of Interest

Compound Name:	*(-)-Pyraclofos*
CAS No.:	*1374255-23-8*
Cat. No.:	*B12726557*

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Target Audience: Researchers, analytical chemists, and environmental toxicologists.

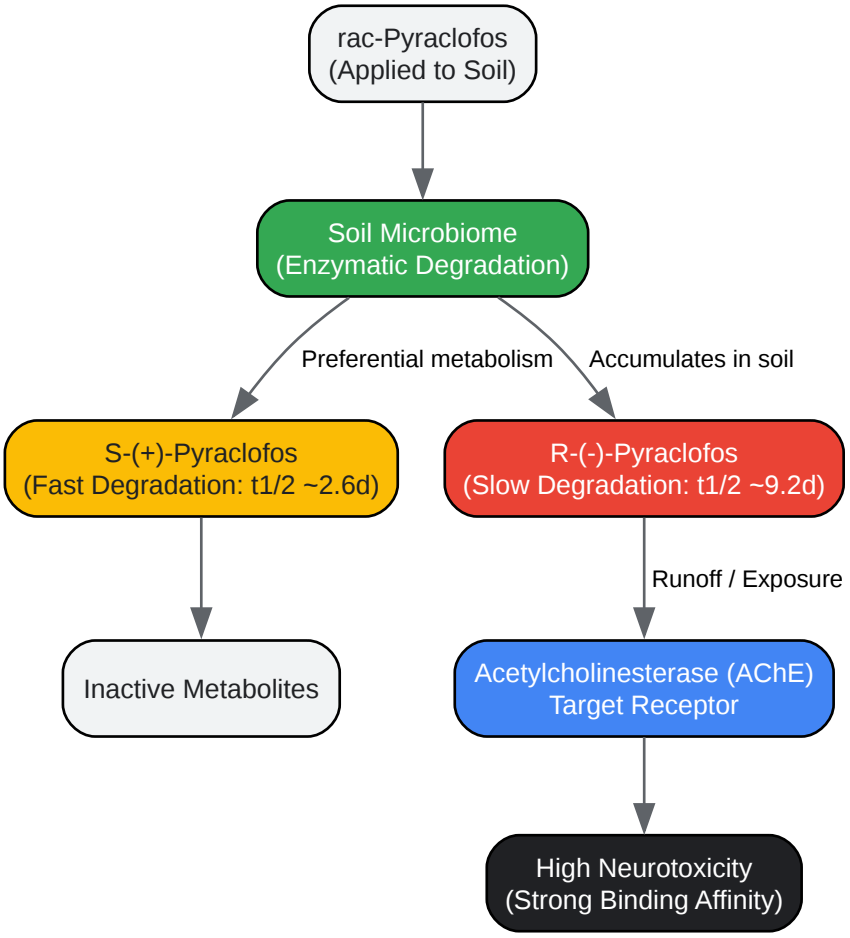
Introduction & Mechanistic Overview

Pyraclofos is a highly effective, broad-spectrum organothiophosphate insecticide characterized by an asymmetric phosphorus atom, resulting in two distinct enantiomers: S-(+)-Pyraclofos and R-**(-)-Pyraclofos**. While applied agriculturally as a racemate, its environmental fate is highly stereospecific.

In native agricultural soils, microbial enzymatic processes drive enantioselective degradation. Studies demonstrate that the S-(+) enantiomer degrades rapidly, whereas the R-(-) enantiomer —often referred to as **(-)-Pyraclofos**—exhibits environmental persistence . This differential degradation is of critical toxicological concern because **(-)-Pyraclofos** possesses a significantly higher binding affinity for the target receptor, Acetylcholinesterase (AChE), leading to amplified neurotoxicity in non-target organisms.

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Extracting trace levels of chiral pesticides from complex soil matrices (which are rich in humic acids, fulvic acids, and inorganic minerals) requires highly selective sample preparation. Traditional liquid-liquid extraction (LLE) is solvent-intensive and prone to emulsion, while standard dispersive solid-phase extraction (d-SPE) often fails to eliminate co-eluting matrix interferences. To overcome these limitations, this application note details a Magnetic Solid-Phase Extraction (MSPE) workflow utilizing amino-modified multiwalled carbon nanotubes (m-MWCNTs-NH 2) coupled with Chiral LC-MS/MS .



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Caption: Enantioselective degradation of Pyraclofos in soil and its toxicological pathway.

Causality & Experimental Design (E-E-A-T)

Do not view sample preparation as a mere sequence of steps; every reagent and material choice is governed by specific physicochemical interactions.

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Why m-MWCNTs-NH 2for Solid-Phase Extraction? Carbon nanotubes provide a massive surface-area-to-volume ratio and a delocalized π -electron system. This allows for strong π

π electron-donor-acceptor interactions with the aromatic rings of Pyraclofos.

- The -NH 2Modification: Pristine MWCNTs aggregate in aqueous soil extracts due to extreme hydrophobicity. Amino-functionalization increases hydrophilicity, ensuring homogeneous dispersion in the sample. Furthermore, the amine groups provide hydrogen-bonding sites that selectively interact with the oxygen/sulfur moieties of the organothiophosphate.

- The Magnetic Core (Fe 3O 4): Embedding a magnetite core allows the sorbent to be rapidly isolated using an external magnetic field. This eliminates the need for high-speed centrifugation or vacuum filtration, preventing analyte loss and creating a high-throughput, self-validating extraction system.

Why Chiral LC-MS/MS with Lux Cellulose-4?

Achieving baseline resolution of Pyraclofos enantiomers requires a chiral microenvironment. The Lux Cellulose-4 column utilizes a cellulose tri-(4-chloro-3-methylphenylcarbamate) stationary phase. The chiral recognition mechanism relies on a combination of hydrogen bonding (between the carbamate linkages and the pesticide), dipole-dipole interactions, and steric hindrance induced by the chiral grooves of the cellulose polymer .

Quantitative Data Summaries

Table 1: Enantioselective Degradation Kinetics of Pyraclofos in Soil (Data representative of native Nanchang agricultural soil under laboratory incubation)

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Enantiomer	Absolute Configuration	Half-life (t1/2)	Degradation Rate Constant (k)	Environmental Persistence
S-(+)-Pyraclofos	S-configuration	2.6 days	0.266 day −1	Low
R-(-)-Pyraclofos	R-configuration	9.2 days	0.075 day −1	High (Accumulative)
rac-Pyraclofos	Racemic mixture	21.5 days	0.032 day −1	N/A

Note: The racemic half-life of 21.5 days represents degradation under sterilized conditions where microbial activity is absent, proving that enantioselectivity is biologically mediated.

Table 2: MSPE-LC-MS/MS Method Validation Parameters

Parameter	Value / Range
Linearity Range	1.0 – 125 μ g/kg
Coefficient of Determination (R2)	≥ 0.9991
Limit of Detection (LOD)	0.15 μ g/kg
Limit of Quantitation (LOQ)	0.50 μ g/kg
Mean Recovery Rate	82.5% – 104.1%
Intra-day Precision (RSD)	2.7% – 9.5%

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Experimental Protocols

Protocol A: Soil Sampling and Pre-treatment

- Collection: Collect topsoil samples (0–15 cm depth) from the agricultural site.
- Preparation: Air-dry the soil at room temperature in a dark, well-ventilated environment to prevent photolytic degradation.
- Homogenization: Sieve the dried soil through a 2-mm mesh to remove debris and large particulates.
- Initial Extraction: Weigh 5.0 g of the sieved soil into a 50 mL polypropylene centrifuge tube. Add 10 mL of Acetonitrile (MeCN).
- Agitation: Vortex vigorously for 2 minutes, followed by ultrasonic extraction for 15 minutes at room temperature to disrupt soil aggregates and release bound pesticide residues.
- Separation: Centrifuge at 4000 rpm for 5 minutes. Collect the supernatant.

Protocol B: Magnetic Solid-Phase Extraction (MSPE) Workflow

- Sorbent Addition: Transfer 5 mL of the soil extract supernatant into a clean glass vial. Add 30 mg of m-MWCNTs-NH 2sorbent.
- Adsorption: Shake the mixture on an orbital shaker at 200 rpm for 10 minutes to allow the pesticide to partition onto the functionalized carbon nanotubes.
- Magnetic Separation: Place an external NdFeB magnet against the vial wall for 60 seconds.
    - Self-Validation Checkpoint: The solution should transition from a turbid, brownish liquid to a clear, pale supernatant as the black magnetic sorbent aggregates against the wall. If the supernatant remains cloudy, increase the magnetic exposure time or check the sorbent integrity.
- Washing: Carefully decant and discard the supernatant. Wash the magnetic pellet with 2 mL of ultra-pure water to remove co-adsorbed polar matrix components (e.g., sugars, low-

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molecular-weight organic acids). Apply the magnet and discard the wash.

Desorption: Add 2 mL of a Methanol/Acetonitrile mixture (1:1, v/v) to the vial. Vortex for 3 minutes to disrupt the π

π interactions and elute the Pyraclofos.

- Final Collection: Apply the magnet, collect the eluate, and evaporate to dryness under a gentle stream of nitrogen gas at 35°C. Reconstitute in 1 mL of the LC mobile phase.



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Caption: Workflow of Magnetic Solid-Phase Extraction (MSPE) for **(-)-Pyraclofos** from soil.

Protocol C: Chiral LC-MS/MS Analysis

- Chromatographic Conditions:
  - Column: Lux Cellulose-4 (250 mm × 4.6 mm, 5 μ m).
  - Mobile Phase: Acetonitrile / Water (containing 0.1% Formic Acid) operating under isocratic conditions (e.g., 70:30, v/v).
  - Flow Rate: 0.8 mL/min.
  - Injection Volume: 5 μ L.
- Mass Spectrometry (ESI+):
  - Operate in Multiple Reaction Monitoring (MRM) mode.
  - Precursor Ion:m/z 361.0 [M+H]+
  - Product Ions: Monitor transitions for quantification and confirmation (e.g., m/z 361.0 → 138.0 and m/z 361.0 → 257.0).

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- Validation:
  - Self-Validation Checkpoint: Ensure baseline resolution (Rs>1.5) of the two enantiomeric peaks in the chromatogram. The S-(+) enantiomer typically elutes before the R-(-) enantiomer under these reversed-phase chiral conditions.

References

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